

identifying and mitigating off-target effects of FM 100

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Compound of Interest

Compound Name: FM 100

Cat. No.: B1171896

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References

- 1. Effects of FM100, a fraction of licorice root, on serum gastrin concentration in rats and dogs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [Combined effect of FM-100 and several anti-ulcer agents on ulcer induced by ligation of the pylorus in rats] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. The use of low-dose naltrexone (LDN) as a novel anti-inflammatory treatment for chronic pain - PMC [pmc.ncbi.nlm.nih.gov]
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